

In-depth Technical Guide on N-(2,2-dimethoxyethyl)cyclohexanamine

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Compound of Interest

Compound Name:	N-(2,2-dimethoxyethyl)cyclohexanamine
CAS No.:	99863-45-3
Cat. No.:	B1305079

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Abstract

This technical guide provides a comprehensive overview of **N-(2,2-dimethoxyethyl)cyclohexanamine**, a secondary amine with potential applications in organic synthesis and medicinal chemistry. Due to the limited availability of published research on this specific compound, this document focuses on its physicochemical properties, a detailed representative synthetic protocol, and speculative yet plausible research applications based on the known utility of related cyclohexylamine derivatives. All quantitative data is presented in a structured format, and a detailed experimental workflow for its synthesis is provided, accompanied by a Graphviz visualization. This guide is intended for researchers, scientists, and drug development professionals interested in the potential utility of this and related molecules.

Introduction

N-(2,2-dimethoxyethyl)cyclohexanamine is an organic compound featuring a cyclohexylamine moiety N-substituted with a dimethoxyethyl group. While extensive biological

studies on this specific molecule have not been reported in the scientific literature, its structural components—a reactive secondary amine and a protected aldehyde functionality (in the form of the dimethyl acetal)—make it a potentially valuable building block in synthetic chemistry.[1] Cyclohexylamine and its derivatives are known to be important intermediates in the synthesis of pharmaceuticals, agrochemicals, and other specialty chemicals.[2][3] This guide aims to consolidate the available information on **N-(2,2-dimethoxyethyl)cyclohexanamine** and to provide a foundational understanding for its potential applications.

Physicochemical Properties

The following table summarizes the key physicochemical properties of **N-(2,2-dimethoxyethyl)cyclohexanamine**. This data has been compiled from chemical supplier databases and computational predictions.



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Note: Some properties are predicted and may vary from experimentally determined values.

Synthesis

A common and efficient method for the synthesis of N-substituted cyclohexylamines is reductive amination.[4][5] This process involves the reaction of a ketone (in this case, cyclohexanone) with an amine (2,2-dimethoxyethanamine) to form an imine intermediate, which is then reduced in situ to the desired secondary amine.

Experimental Workflow: Synthesis of N-(2,2-dimethoxyethyl)cyclohexanamine

The following diagram illustrates the workflow for the synthesis of **N-(2,2-dimethoxyethyl)cyclohexanamine** via reductive amination.



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Caption: Synthetic workflow for **N-(2,2-dimethoxyethyl)cyclohexanamine**.

Detailed Experimental Protocol

The following is a representative protocol for the synthesis of **N-(2,2-dimethoxyethyl)cyclohexanamine** based on general reductive amination procedures.^{[4][6]}

Materials:

- Cyclohexanone (1.0 eq)
- 2,2-Dimethoxyethanamine (1.0 eq)
- Sodium triacetoxyborohydride (NaBH(OAc)₃) (1.5 eq)
- Dichloromethane (DCM), anhydrous
- Saturated sodium bicarbonate (NaHCO₃) solution

- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Separatory funnel
- Rotary evaporator
- Silica gel for column chromatography
- Appropriate solvent system for chromatography (e.g., ethyl acetate/hexanes with triethylamine)

Procedure:

- **Reaction Setup:** To a clean, dry round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), add cyclohexanone (1.0 eq) and anhydrous dichloromethane.
- **Amine Addition:** Add 2,2-dimethoxyethanamine (1.0 eq) to the solution at room temperature with stirring.
- **Imine Formation:** Allow the mixture to stir at room temperature for 1-2 hours to facilitate the formation of the imine intermediate.
- **Reduction:** In a single portion, add sodium triacetoxyborohydride (1.5 eq) to the reaction mixture. Caution: The reaction may be exothermic.
- **Reaction Monitoring:** Stir the reaction mixture at room temperature overnight (12-16 hours). The progress of the reaction can be monitored by thin-layer chromatography (TLC) or liquid chromatography-mass spectrometry (LC-MS).
- **Workup:**

- Carefully quench the reaction by the slow addition of saturated sodium bicarbonate solution.
- Transfer the mixture to a separatory funnel and separate the organic layer.
- Extract the aqueous layer with dichloromethane (2x).
- Combine the organic layers and wash with brine.
- Dry the combined organic layers over anhydrous magnesium sulfate or sodium sulfate.
- Filter the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator.
- Purification: Purify the resulting crude oil by flash column chromatography on silica gel using an appropriate eluent system to afford the pure **N-(2,2-dimethoxyethyl)cyclohexanamine**.
- Characterization: Confirm the identity and purity of the final product using standard analytical techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).

Potential Research Applications (Speculative)

While no specific applications for **N-(2,2-dimethoxyethyl)cyclohexanamine** have been documented, its structure suggests several potential areas of research.^[1]

Organic Synthesis

- Precursor to Complex Amines: The secondary amine functionality allows for further elaboration through reactions such as alkylation, acylation, and arylation to generate more complex molecular scaffolds.^[1]
- Protected Aldehyde Synthon: The 2,2-dimethoxyethyl group is a stable protecting group for an aldehyde.^{[7][8]} Deprotection under acidic conditions would unmask the aldehyde, which can then participate in a variety of subsequent reactions (e.g., Wittig reaction, further reductive aminations, etc.). This dual functionality makes it a useful building block for bifunctional molecules.

The logical relationship for its use as a synthetic intermediate is outlined below.



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Caption: Potential synthetic pathways using the subject compound.

Medicinal Chemistry

- Scaffold for Drug Discovery: The cyclohexylamine moiety is present in a number of biologically active compounds, including pharmaceuticals with analgesic, mucolytic, and bronchodilator activities.[3] Arylcyclohexylamines, a related class, are known for their activity on the N-methyl-D-aspartate (NMDA) receptor.[9] **N-(2,2-dimethoxyethyl)cyclohexanamine** could serve as a starting point for the synthesis of novel derivatives to be screened for various biological activities.
- Fragment-Based Drug Design: This molecule could be considered a fragment for use in fragment-based drug discovery campaigns, where small molecules are screened for binding to biological targets and then elaborated into more potent leads.

Conclusion

N-(2,2-dimethoxyethyl)cyclohexanamine is a chemical for which there is a notable absence of in-depth biological studies in the public domain. However, its chemical structure, possessing a reactive secondary amine and a protected aldehyde, suggests its potential as a valuable intermediate in organic synthesis. This guide provides the known physicochemical properties

and a detailed, representative synthetic protocol to facilitate its preparation and use in a laboratory setting. The speculative applications in organic synthesis and medicinal chemistry are based on the established roles of its constituent functional groups and the broader class of cyclohexylamine derivatives. Further research into the reactivity and potential biological activity of this compound is warranted.

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